

Efficacy of Cyclohexylglycine Analogues as Enzyme Inhibitors: A Comparative Guide

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Compound of Interest

Compound Name: Cyclohexylglycine

Cat. No.: B185306

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the efficacy of various **cyclohexylglycine** analogues as enzyme inhibitors, with a focus on Dipeptidyl Peptidase IV (DPP-IV) and Matrix Metalloproteinases (MMPs). The information is compiled from publicly available research to facilitate the evaluation and selection of these compounds for further investigation.

Data Presentation: Inhibitory Activity of Cyclohexylglycine Analogues

The following table summarizes the inhibitory potency of different **cyclohexylglycine** analogues against their target enzymes. The data is presented to allow for a clear comparison of their efficacy.

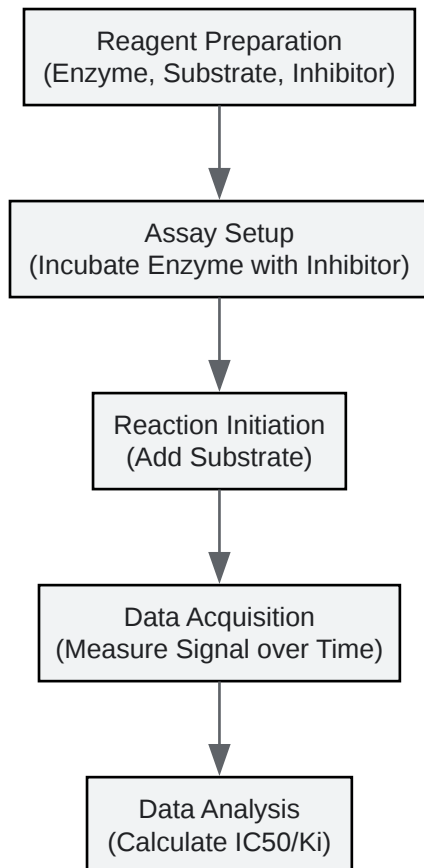
Analogue Name/Description	Target Enzyme(s)	IC50 / Ki Value (nM)	Reference Compound (if any)	Source
Bis-sulfonamide analogue of 4-amino cyclohexylglycine	Dipeptidyl Peptidase IV (DPP-IV)	2.6	-	[1]
4-aryl cyclohexylalanine analogue (Compound 28)	Dipeptidyl Peptidase IV (DPP-IV)	4.8	-	[2]
Thiazole derivative of cyclohexylglycine	Dipeptidyl Peptidase IV (DPP-IV)	6	-	[3]
Cyclohexylglycine-(2S)-cyanopyrrolidine	Dipeptidyl Peptidase IV (DPP-IV)	1.4 (Ki)	-	
Carboxylic acid-based analogue (Compound 18)	MMP-2, MMP-13	Low nanomolar	-	
Tripeptidyl cyclohexyl-amine analogue	Caspase-1	47 (Ki)	-	[4]

Mandatory Visualization

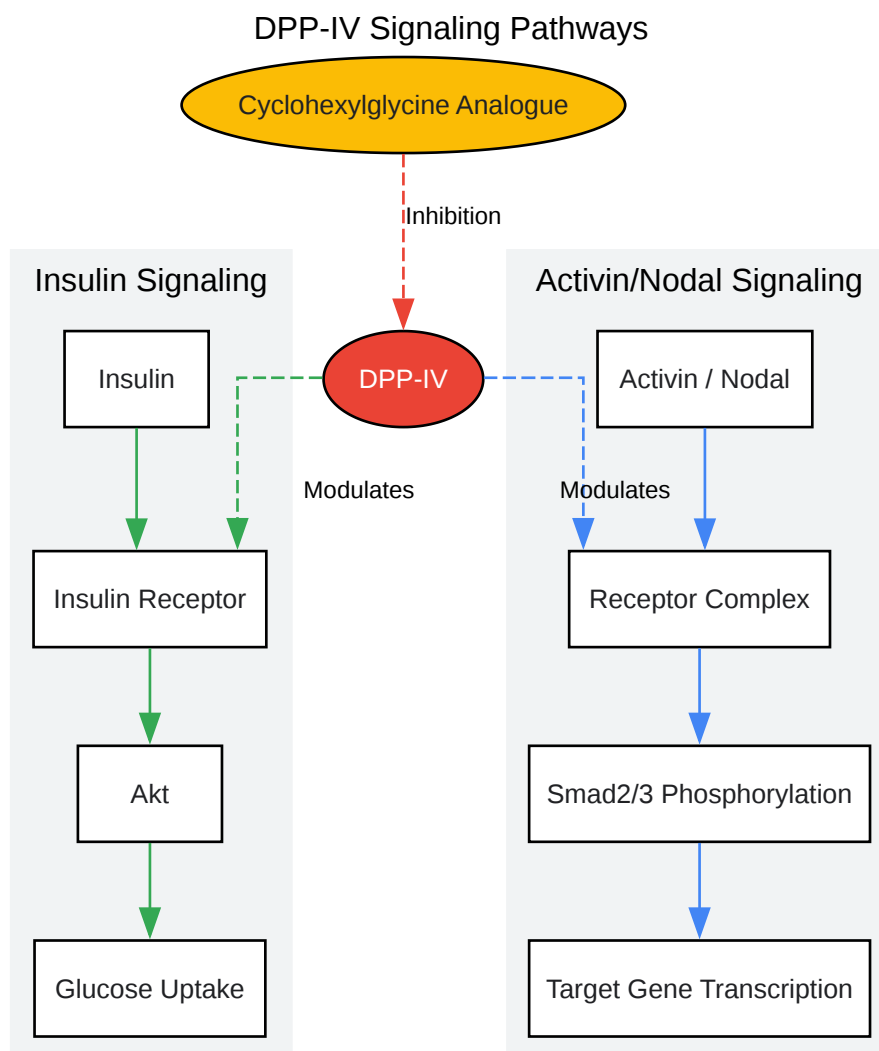
Signaling Pathways and Experimental Workflow

Below are diagrams illustrating key signaling pathways involving DPP-IV and MMPs, along with a typical experimental workflow for an enzyme inhibition assay.

Experimental Workflow for Enzyme Inhibition Assay

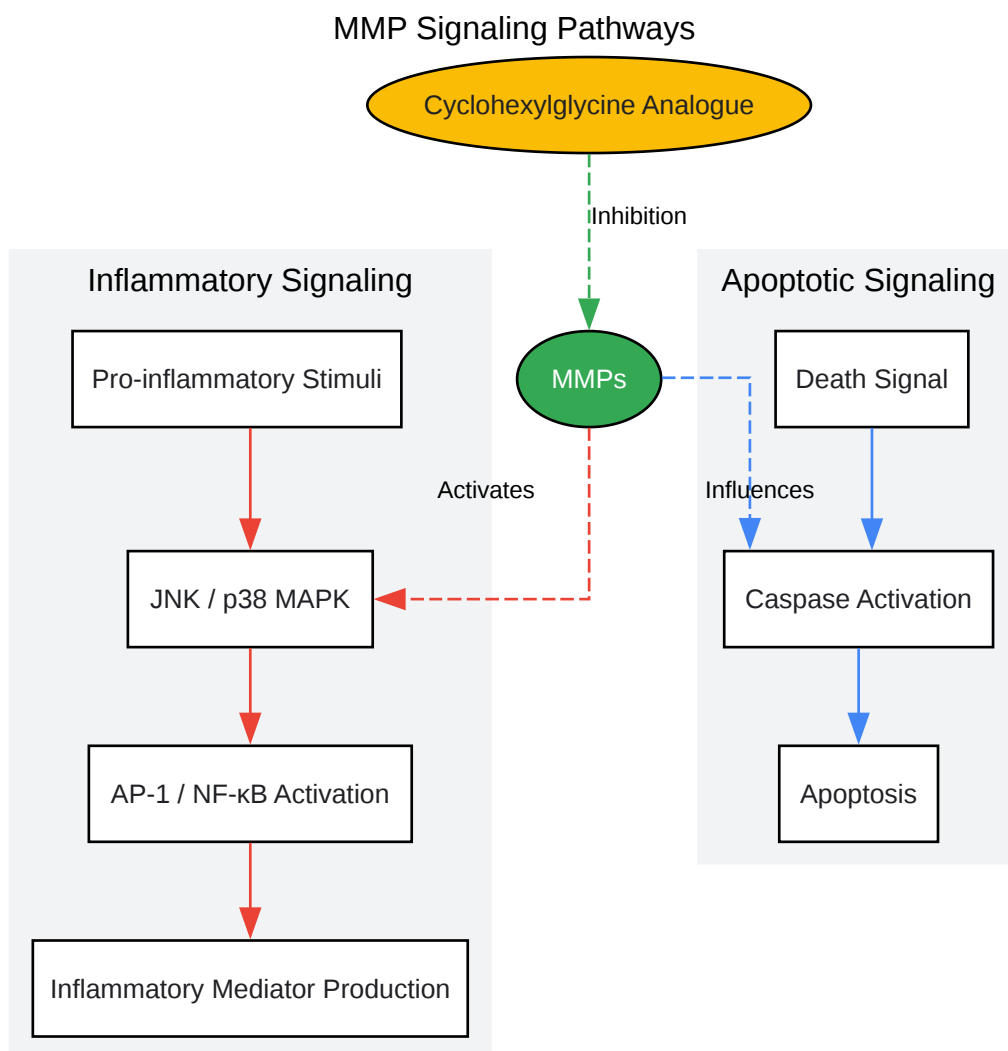
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Experimental Workflow Diagram



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DPP-IV Signaling Pathways



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References

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- 2. 4-arylcylohexylalanine analogs as potent, selective, and orally active inhibitors of dipeptidyl peptidase IV - PubMed [pubmed.ncbi.nlm.nih.gov]
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